

# Technical Guide: 2-Bromo-5-fluorophenylboronic Acid in Synthetic Chemistry

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorophenylboronic acid

Cat. No.: B1285391

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## Introduction

**2-Bromo-5-fluorophenylboronic acid** is a key synthetic building block, particularly valuable in the fields of medicinal chemistry and materials science. Its utility primarily stems from its role as a versatile coupling partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction. This reaction allows for the formation of carbon-carbon bonds, enabling the construction of complex molecular architectures, such as biaryls, which are prevalent in many pharmaceutical compounds and organic electronic materials. The presence of both a bromine and a fluorine atom on the phenyl ring offers distinct advantages, including modulating the electronic properties of the target molecule and providing sites for further functionalization.

## Core Properties

The fundamental properties of **2-Bromo-5-fluorophenylboronic acid** are summarized in the table below. These data are essential for stoichiometric calculations in reaction planning and for the correct identification of the compound.

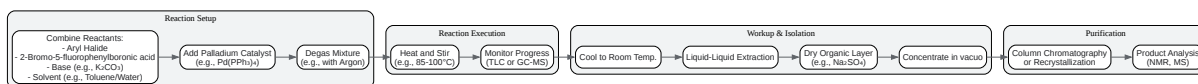
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BBrFO <sub>2</sub>
Molecular Weight	218.82 g/mol [1][2][3][4]
CAS Number	959996-48-6[1][2][5]
Physical Form	Solid[1]

## Key Synthetic Application: The Suzuki-Miyaura Coupling Reaction

A primary application of **2-Bromo-5-fluorophenylboronic acid** is in the Suzuki-Miyaura cross-coupling reaction. This reaction facilitates the formation of a C-C bond between the boronic acid and an aryl or vinyl halide/triflate.

## Experimental Workflow: Suzuki-Miyaura Coupling

The following diagram illustrates a typical experimental workflow for a Suzuki-Miyaura coupling reaction utilizing a substituted phenylboronic acid like **2-Bromo-5-fluorophenylboronic acid**.



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A typical workflow for a Suzuki-Miyaura cross-coupling reaction.

## Detailed Experimental Protocol

The following is a representative protocol for the Suzuki-Miyaura coupling of **2-Bromo-5-fluorophenylboronic acid** with a generic aryl halide.

Materials:

- Aryl halide (1.0 mmol, 1.0 equiv)
- **2-Bromo-5-fluorophenylboronic acid** (1.2 mmol, 1.2 equiv)
- Palladium catalyst, e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>] (0.03 mmol, 3 mol%)
- Base, e.g., Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) or Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) (2.0 mmol, 2.0 equiv)[5]
- Solvent system, e.g., a mixture of Toluene, Ethanol, and Water or Dioxane/Water[4][5]
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>) or Magnesium Sulfate (MgSO<sub>4</sub>)
- Solvents for extraction (e.g., Ethyl Acetate) and chromatography (e.g., Hexanes/Ethyl Acetate mixture)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine the aryl halide (1.0 equiv), **2-Bromo-5-fluorophenylboronic acid** (1.2 equiv), and the base (2.0 equiv).[5]
- The flask is sealed with a septum, and the atmosphere is replaced with an inert gas (e.g., Argon or Nitrogen) by evacuating and backfilling the flask three times.
- Add the degassed solvent system via syringe.[5]
- Add the palladium catalyst to the stirring mixture.[5]
- Reaction Execution: The reaction mixture is heated to reflux (typically 85-100°C) and stirred vigorously.[4]

- The progress of the reaction is monitored by an appropriate technique, such as Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Once the reaction is complete, the mixture is cooled to room temperature.[5]
- Water is added to the mixture, and the product is extracted into an organic solvent like ethyl acetate.[4][5]
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.[5]
- Purification: The crude product is then purified by flash column chromatography on silica gel or by recrystallization to yield the desired biaryl product.[5]

## Safety Information

**2-Bromo-5-fluorophenylboronic acid** is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It is classified as an irritant.[1]

- Hazard Statements: May be harmful if swallowed (Acute Toxicity, Oral) and causes eye irritation.[1]
- Precautionary Statements: Wear protective gloves, eye protection, and face protection. In case of contact with eyes, rinse cautiously with water for several minutes.[1]
- Storage: Store in a cool place, typically at -20°C, under an inert atmosphere.[3][5]

Researchers should always consult the full Safety Data Sheet (SDS) before handling this compound.

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## References

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- To cite this document: BenchChem. [Technical Guide: 2-Bromo-5-fluorophenylboronic Acid in Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285391#2-bromo-5-fluorophenylboronic-acid-molecular-weight-and-formula>]

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